

chemical formula of paraffin wax CnH2n+2

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Compound of Interest		
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An In-depth Technical Guide on the Core Chemical Attributes of **Paraffin** Wax (CnH2n+2)

Introduction

Paraffin wax is a colorless or white, odorless, and tasteless solid derived from petroleum, coal, or oil shale.[1] It is not a single compound but a complex mixture of saturated hydrocarbon molecules, primarily alkanes, with the general chemical formula CnH2n+2.[2][3] The name "**paraffin**" originates from the Latin "parum" (very little) and "affinis" (affinity), reflecting its chemically inert and unreactive nature.[1] This stability, along with its specific physical properties, makes it an invaluable material in a multitude of industrial, research, and pharmaceutical applications.

This guide provides a detailed examination of the chemical structure, physicochemical properties, and analytical methodologies related to **paraffin** wax, with a focus on its applications for researchers, scientists, and professionals in drug development.

Chemical Composition and Molecular Structure

Paraffin wax belongs to the family of saturated hydrocarbons, meaning each carbon atom is fully bonded to hydrogen or other carbon atoms through single covalent bonds.[4] The general formula, CnH2n+2, defines the composition of the constituent alkane molecules.[1]

For **paraffin** wax, the integer 'n' (the number of carbon atoms) typically ranges from 20 to 40.[1] [4][5] The specific distribution of these hydrocarbon chains dictates the physical properties of the wax. The composition is dominated by straight-chain alkanes (n-**paraffins**), which can constitute 80-90% of the mixture.[4] The remainder consists of branched-chain alkanes (iso-



paraffins) and some monocyclic cycloalkanes with long side chains.[4][6][7] In contrast, microcrystalline wax, another petroleum derivative, contains a higher percentage of branched and cyclic hydrocarbons.[6]

Key components often found in commercial **paraffin** wax include n-docosane (C22H46) and n-octacosane (C28H58).[4][6][7][8]

Physicochemical Properties

The physical characteristics of **paraffin** wax are directly correlated with its molecular composition, particularly the length of the carbon chains and the degree of branching.

General Properties

Paraffin wax is a waxy solid at room temperature with a density of approximately 0.9 g/cm³ or 900 kg/m ³.[1][6] It is insoluble in water and polar solvents but soluble in nonpolar organic solvents like ether, benzene, and certain esters.[1][2][6] Its boiling point is generally above 370 °C (698 °F), and it has a flash point between 200–240 °C.[1] **Paraffin** wax is also an excellent electrical insulator, with a high electrical resistivity.[1][9]

Quantitative Data

The properties of **paraffin** wax vary with the average carbon number ('n') of its constituent molecules. The following tables summarize key quantitative data.

Table 1: General Physical and Thermal Properties of Paraffin Wax



Property	Value	Source(s)
General Formula	CnH2n+2	[1][3]
Carbon Number (n)	20 - 40	[1][4]
Melting Point Range	46 - 68 °C (115 - 154 °F)	[1][4]
Boiling Point	> 370 °C (> 698 °F)	[1][10]
Density	~0.9 g/cm ³	[1][6]
Heat of Fusion	200 - 220 J/g	[1]
Specific Heat Capacity	2.14 - 2.9 J/(g·K)	[1][9]

| Electrical Resistivity | 10^{13} - $10^{17} \Omega \cdot m$ |[1] |

Table 2: Correlation of Carbon Number with Melting Point and Specific Gravity for n-Alkanes

Number of Carbon Atoms (n)	Molecular Weight (g/mol)	Melting Point (°C)	Specific Gravity
C20	282.54	37	0.734
C25	352.67	54	0.748
C30	422.80	66	0.759
C35	492.92	74	0.767
C40	563.04	81	0.773
C43	605.15	85	0.781

Data sourced from Sakhanov.[11]

Logical Relationship of Petroleum Waxes

The following diagram illustrates the origin of **paraffin** wax from crude oil and its relationship to other petroleum wax types.



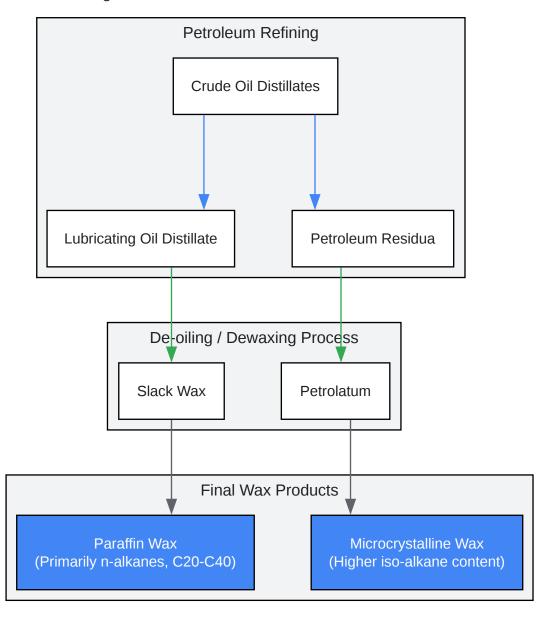


Figure 1: Derivation of Paraffin Wax from Crude Oil



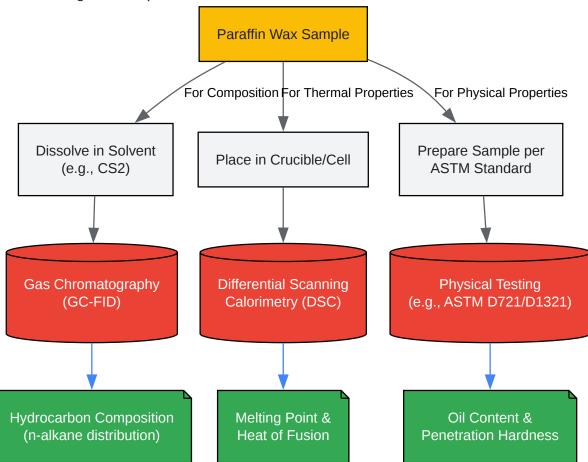


Figure 2: Experimental Workflow for Paraffin Wax Characterization

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